

A Technical Guide to 5-Methylisoxazole-3-carbonitrile: Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methylisoxazole-3-carbonitrile

Cat. No.: B1325030

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Methylisoxazole-3-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and organic synthesis. This document details its fundamental physicochemical properties and outlines a common synthetic pathway.

Core Physicochemical Data

The essential quantitative data for **5-Methylisoxazole-3-carbonitrile** are summarized in the table below, providing a clear reference for researchers.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ N ₂ O	[1]
Molecular Weight	108.0981 g/mol	[1]
CAS Number	57351-99-2	
Appearance	Liquid	[1]
InChI	InChI=1S/C5H4N2O/c1-4-2-5(3-6)7-8-4/h2H,1H3	[1]
InChI Key	JTPIMYCMWLOEDD-UHFFFAOYSA-N	[1]
SMILES	CC1=CC(=NO1)C#N	

Synthetic Pathway and Experimental Protocol

The synthesis of **5-Methylisoxazole-3-carbonitrile** can be achieved through a multi-step process commencing from the corresponding carboxylic acid. This involves the formation of an intermediate carboxamide, followed by dehydration to yield the target nitrile.

Experimental Protocol: Synthesis of 5-Methylisoxazole-3-carbonitrile via Dehydration of 5-Methylisoxazole-3-carboxamide

This protocol describes a plausible method for the synthesis of **5-Methylisoxazole-3-carbonitrile**, adapted from standard organic synthesis procedures for the conversion of amides to nitriles.

Step 1: Synthesis of 5-Methylisoxazole-3-carbonyl chloride

- To a solution of 5-methylisoxazole-3-carboxylic acid in an inert solvent such as dichloromethane, add thionyl chloride (SOCl₂) and a catalytic amount of dimethylformamide (DMF).

- Reflux the mixture for a specified duration until the reaction is complete, monitoring by a suitable analytical technique (e.g., TLC).
- Remove the excess thionyl chloride and solvent under reduced pressure to obtain the crude 5-methylisoxazole-3-carbonyl chloride.

Step 2: Synthesis of 5-Methylisoxazole-3-carboxamide

- Dissolve the crude 5-methylisoxazole-3-carbonyl chloride in an appropriate solvent (e.g., dichloromethane).
- Cool the solution in an ice bath and bubble ammonia gas through the solution or add a solution of aqueous ammonia dropwise with vigorous stirring.
- Continue stirring for a set period at room temperature.
- Isolate the resulting 5-methylisoxazole-3-carboxamide by filtration or extraction, followed by washing and drying.

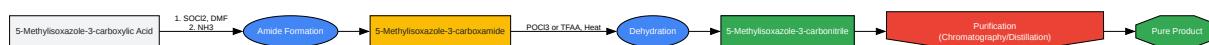
Step 3: Dehydration of 5-Methylisoxazole-3-carboxamide to **5-Methylisoxazole-3-carbonitrile**

- In a round-bottom flask, combine 5-methylisoxazole-3-carboxamide with a dehydrating agent such as phosphorus oxychloride (POCl_3) or trifluoroacetic anhydride.
- Heat the reaction mixture, with stirring, under reflux conditions for several hours. Monitor the progress of the reaction by TLC or GC.
- Upon completion, cool the mixture to room temperature and carefully quench the reaction by pouring it over crushed ice.
- Neutralize the mixture with a suitable base (e.g., sodium bicarbonate solution).
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude **5-Methylisoxazole-3-carbonitrile**.

- Purify the crude product by column chromatography or distillation to obtain the final compound.

Visualizing the Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **5-Methylisoxazole-3-carbonitrile** from its carboxylic acid precursor.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **5-Methylisoxazole-3-carbonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Methylisoxazole-3-carbonitrile | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [A Technical Guide to 5-Methylisoxazole-3-carbonitrile: Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1325030#5-methylisoxazole-3-carbonitrile-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com